

# Technical Safety Guide: 2-Isopropyl-3-methoxypyrazine- $^{13}\text{C}_3$

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## Compound of Interest

Compound Name: 2-Isopropyl-3-methoxypyrazine- $^{13}\text{C}_3$

Cat. No.: B12369076

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for 2-Isopropyl-3-methoxypyrazine- $^{13}\text{C}_3$ . The safety profile of this isotopically labeled compound is considered virtually identical to its non-labeled counterpart, 2-Isopropyl-3-methoxypyrazine. This guide is intended for use by professionals in research and development who are handling this substance.

## Section 1: Chemical and Physical Properties

2-Isopropyl-3-methoxypyrazine- $^{13}\text{C}_3$  is the  $^{13}\text{C}$  isotopologue of 2-Isopropyl-3-methoxypyrazine, a compound known for its nutty and earthy aroma. It is found naturally in foods like green bell peppers, coffee, and some wines.<sup>[1][2]</sup> While the  $^{13}\text{C}$  labeling is primarily for use as a tracer in metabolic or pharmacokinetic studies, the fundamental chemical and physical properties remain consistent with the parent compound.<sup>[3]</sup>

Property	Value
Molecular Formula	C <sub>5</sub> <sup>13</sup> C <sub>3</sub> H <sub>12</sub> N <sub>2</sub> O[3]
Molecular Weight	155.17 g/mol [3]
Appearance	Colorless to orange to green clear liquid[4][5]
Boiling Point	120 - 125 °C at 27 hPa[5][6]
Flash Point	67 °C (152.6 °F) - closed cup[6]
Density	0.996 g/cm <sup>3</sup> [6]
CAS Number (unlabeled)	25773-40-4[2][4][6]

## Section 2: Hazard Identification and Safety Precautions

This compound is classified as a combustible liquid and may cause skin, eye, and respiratory irritation.[4][7][8] The toxicological properties have not been fully investigated.[7]

GHS Hazard Statements:

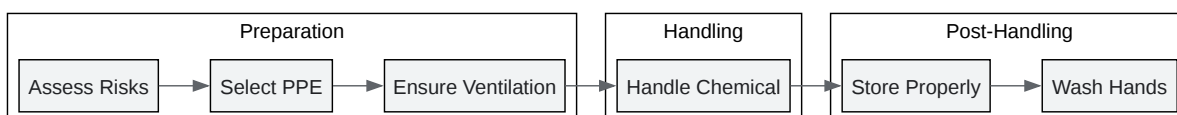
- H227: Combustible liquid[4]
- H302: Harmful if swallowed[8]
- H315: Causes skin irritation[4]
- H319: Causes serious eye irritation[4]
- H335: May cause respiratory irritation[8]

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[7]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[7][8]

- Clothing: Wear appropriate protective clothing to minimize contact with skin.<sup>[7]</sup>
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, follow OSHA respirator regulations.<sup>[7]</sup>

A logical workflow for handling this chemical safely is outlined below.



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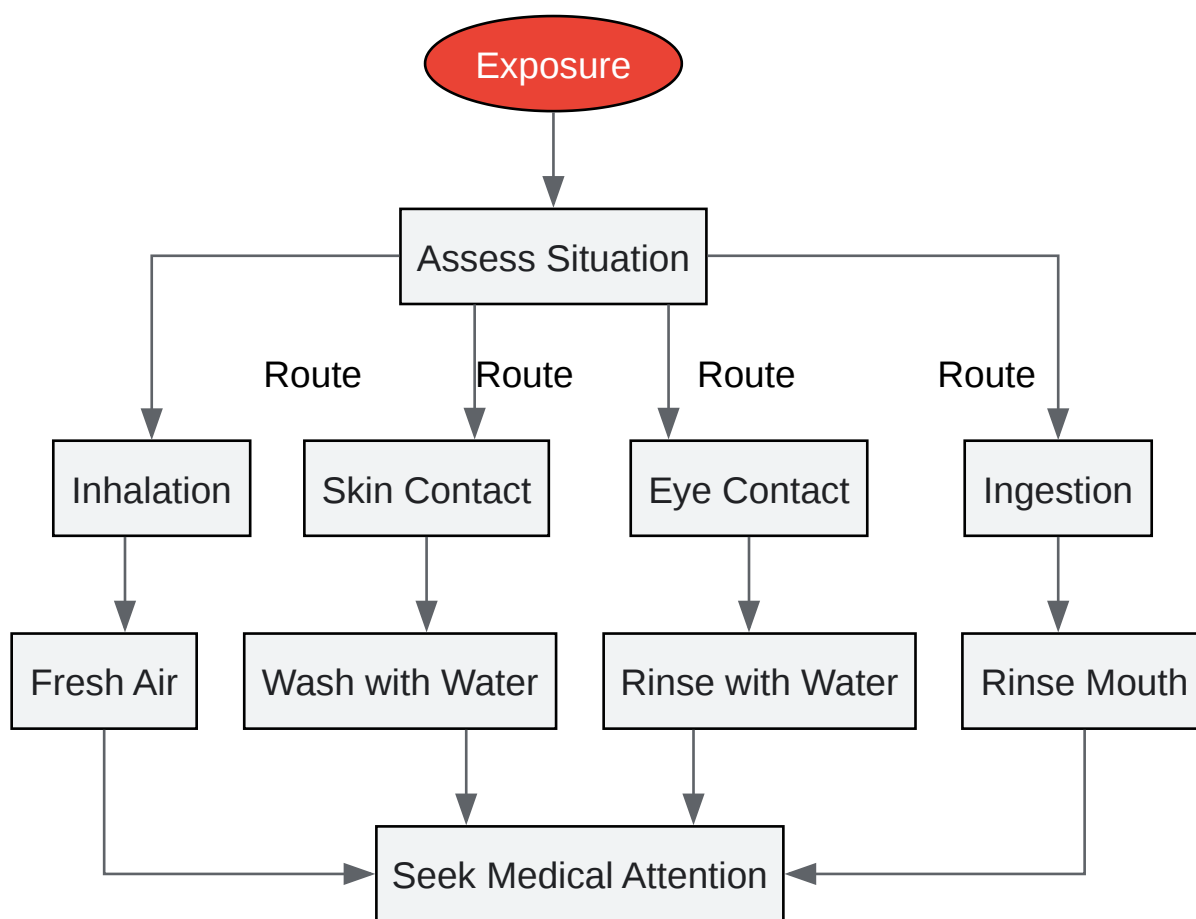
Caption: General handling workflow for 2-Isopropyl-3-methoxypyrazine-<sup>13</sup>C<sub>3</sub>.

## Section 3: First Aid Measures

In the event of exposure, follow these first aid protocols.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. <a href="#">[6]</a> <a href="#">[7]</a>
Skin Contact	Immediately wash with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a physician. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek medical attention. <a href="#">[6]</a> <a href="#">[7]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately. <a href="#">[6]</a> <a href="#">[7]</a>

The following diagram illustrates the emergency response procedure.



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Caption: Emergency first aid procedures for exposure.

## Section 4: Handling and Storage

Proper handling and storage are crucial to maintaining the stability of the compound and ensuring safety.

Handling:

- Avoid contact with skin and eyes.[6]
- Avoid inhalation of vapor or mist.[6]
- Keep away from sources of ignition - No smoking.[4][6]
- Use in a well-ventilated area.[7]

- Wash hands thoroughly after handling.[\[6\]](#)[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)
- Keep the container tightly closed.[\[6\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[6\]](#)
- Incompatible materials include strong oxidizing agents and strong acids.[\[6\]](#)

## Section 5: Accidental Release Measures

In case of a spill, follow these procedures to mitigate exposure and contamination.

Personal Precautions:

- Use personal protective equipment.[\[6\]](#)
- Ensure adequate ventilation.[\[6\]](#)
- Remove all sources of ignition.[\[6\]](#)
- Evacuate personnel to safe areas.[\[6\]](#)

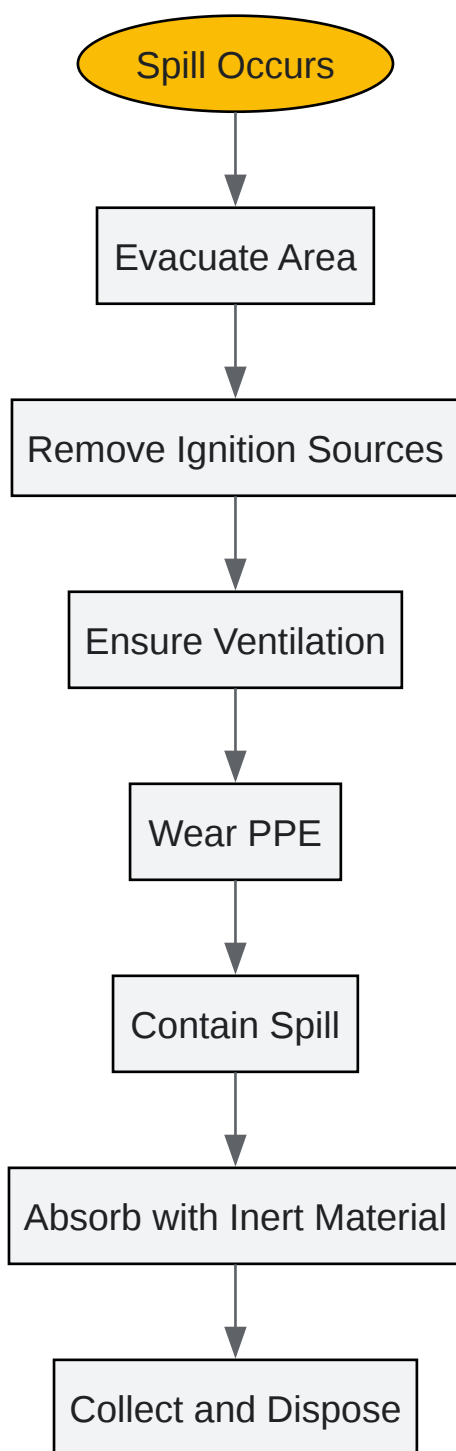
Environmental Precautions:

- Do not let the product enter drains.[\[8\]](#)

Methods for Cleaning Up:

- Absorb with liquid-binding material (e.g., sand, diatomite, universal binders).[\[8\]](#)
- Dispose of contaminated material as waste according to regulations.[\[8\]](#)

The workflow for spill response is detailed in the diagram below.



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Caption: Spill response workflow.

## Section 6: Stability and Reactivity

Reactivity:

- No data available.[6]

#### Chemical Stability:

- Stable under recommended storage conditions.[6]

#### Possibility of Hazardous Reactions:

- No data available.[6]

#### Conditions to Avoid:

- Heat, flames, and sparks.[6]

#### Incompatible Materials:

- Strong oxidizing agents, Strong acids.[6]

#### Hazardous Decomposition Products:

- Under fire conditions, may produce carbon oxides and nitrogen oxides (NO<sub>x</sub>).[6]

## Section 7: Experimental Protocols

The safety data presented in this guide is a summary of findings from various safety data sheets. The detailed experimental protocols for determining these properties (e.g., LD50, flash point determination via Pensky-Martens closed-cup tester) are not provided in the source SDSs. For detailed methodologies, it is recommended to consult specialized toxicology and chemical testing literature. A bacterial reverse mutation assay (Ames test) was conducted in accordance with OECD TG 471, where the compound was found not to be a concern for genotoxicity.[9] Similarly, it was deemed non-clastogenic in an in vitro micronucleus test.[9]

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